

An In-depth Technical Guide to Bis(2-aminophenyl) Sulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-aminophenyl) Sulfide*

Cat. No.: *B1348202*

[Get Quote](#)

CAS Number: 5873-51-8

This technical guide provides a comprehensive overview of **Bis(2-aminophenyl) Sulfide**, also known as 2,2'-Thiodianiline, a significant chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical and Physical Properties

Bis(2-aminophenyl) Sulfide is a solid at room temperature.^[1] It is soluble in methanol.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	5873-51-8	[1][2]
Molecular Formula	C ₁₂ H ₁₂ N ₂ S	[3]
Molecular Weight	216.30 g/mol	[3]
Appearance	Solid	[1]
Melting Point	85.0 to 89.0 °C	[1][4]
Purity	>98.0% (HPLC)	[1][4]
Solubility	Soluble in Methanol	[1]
Synonyms	2-Aminophenyl Sulfide, 2,2'- Diaminodiphenyl Sulfide, 2,2'- Thiodianiline	[1][4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Bis(2-aminophenyl) Sulfide**.

NMR Spectroscopy

¹H NMR (400 MHz, CDCl₃): Chemical shifts (δ) are reported at 7.36 (d, J = 8.0 Hz, 1H), 7.22 (t, J = 8.0 Hz, 2H), 7.14–7.06 (m, 3H), 6.77 (d, J = 2.0 Hz, 1H), 6.71 (dd, J = 8.0, 2.0 Hz, 1H), and 4.35 (br s, 2H).

¹³C NMR (100 MHz, CDCl₃): Chemical shifts (δ) are observed at 149.76, 138.55, 136.97, 136.36, 129.22, 126.64, 125.82, 118.89, 115.01, and 112.95.

Note: Specific IR and Mass Spectrometry data for **Bis(2-aminophenyl) Sulfide** (CAS 5873-51-8) are not readily available in the public domain. The available data often pertains to the related disulfide compound, Bis(2-aminophenyl) disulfide (CAS 1141-88-4). Researchers should perform their own spectral analysis for confirmation.

Synthesis

A plausible and common method for the synthesis of diaryl sulfides involves the reaction of an aryl halide with a sulfide source. For **Bis(2-aminophenyl) Sulfide**, a likely synthetic route starts from 2-nitrochlorobenzene and sodium sulfide, followed by a reduction of the nitro groups.

Experimental Protocol: Synthesis of Bis(2-nitrophenyl) Sulfide and Subsequent Reduction

This protocol is adapted from established methods for the synthesis of diaryl sulfides and related compounds.^{[2][5]}

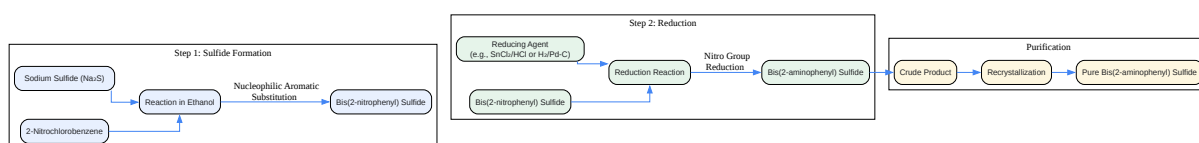
Step 1: Synthesis of Bis(2-nitrophenyl) Sulfide

- In a round-bottom flask equipped with a reflux condenser, dissolve crystalline sodium sulfide ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$) in 95% ethanol by heating on a steam bath.
- In a separate flask, prepare a solution of 2-nitrochlorobenzene in 95% ethanol.
- Slowly add the sodium sulfide solution to the 2-nitrochlorobenzene solution. The reaction is exothermic and should be controlled.
- After the addition is complete, heat the mixture on a steam bath under reflux for several hours to ensure the reaction goes to completion.
- Cool the reaction mixture and filter to collect the crude Bis(2-nitrophenyl) Sulfide.
- Wash the crude product with water to remove any inorganic salts, followed by a wash with cold ethanol.

Step 2: Reduction of Bis(2-nitrophenyl) Sulfide to **Bis(2-aminophenyl) Sulfide**

- Suspend the crude Bis(2-nitrophenyl) Sulfide in a suitable solvent such as ethanol or acetic acid.
- Add a reducing agent, such as tin(II) chloride in concentrated hydrochloric acid, or through catalytic hydrogenation using a catalyst like palladium on carbon.

- If using a chemical reducing agent, the reaction mixture is typically heated under reflux until the reaction is complete, which can be monitored by thin-layer chromatography.
- After completion, cool the reaction mixture and neutralize it with a base (e.g., sodium hydroxide solution) to precipitate the crude **Bis(2-aminophenyl) Sulfide**.
- Filter the precipitate, wash it with water, and dry it.
- The crude product can be further purified by recrystallization from a suitable solvent like ethanol or methanol.



[Click to download full resolution via product page](#)

Synthetic workflow for **Bis(2-aminophenyl) Sulfide**.

Applications in Research and Drug Development

Bis(2-aminophenyl) Sulfide serves as a valuable building block in organic synthesis, particularly in the creation of heterocyclic compounds and polymers.

- **Phenothiazine Synthesis:** It is a key precursor in the synthesis of phenothiazines, a class of compounds with a wide range of pharmacological activities, including antipsychotic, antihistaminic, and antiemetic properties. The synthesis typically involves the cyclization of 2,2'-thiodianiline derivatives.

- **Polymer Chemistry:** As a diamine monomer, it is used in the production of polyimides and other specialty polymers.^{[1][4][6]} These polymers often exhibit high thermal stability and desirable mechanical properties.
- **Corrosion Inhibition:** Amines and sulfur-containing organic compounds are known to be effective corrosion inhibitors for metals in various environments. While direct studies on **Bis(2-aminophenyl) Sulfide** as a corrosion inhibitor are not extensively documented, its structural motifs suggest potential applications in this area.

Currently, there is limited publicly available information on the direct biological activities of **Bis(2-aminophenyl) Sulfide** itself or its involvement in specific signaling pathways. Research has predominantly focused on its derivatives.

Safety Information

Bis(2-aminophenyl) Sulfide is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Information	Details	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[3]
Signal Word	Warning	[3]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.	[3][7]
Precautionary Statements	P264: Wash skin thoroughly after handling.P280: Wear protective gloves/eye protection/face protection.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P332 + P313: If skin irritation occurs: Get medical advice/attention.P337 + P313: If eye irritation persists: Get medical advice/attention.	[3][7]

It is recommended to handle this compound in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and safety glasses.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Bis(o-aminophenyl) disulfide [webbook.nist.gov]
- 4. Bis(2-aminophenyl) Sulfide | 5873-51-8 | TCI AMERICA [tcichemicals.com]
- 5. Bis(o-aminophenyl) disulfide [webbook.nist.gov]
- 6. ijpsonline.com [ijpsonline.com]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(2-aminophenyl) Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348202#bis-2-aminophenyl-sulfide-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com